

# Application Notes and Protocols: Melamine Cyanurate in Thermoplastic Polyurethanes (TPU)

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## Compound of Interest

Compound Name: Melamine cyanurate

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## Introduction

Thermoplastic polyurethanes (TPUs) are a versatile class of elastomers known for their exceptional elasticity, abrasion resistance, and good mechanical properties.<sup>[1]</sup> These attributes have led to their widespread use in applications ranging from automotive components and electrical wire coatings to consumer electronics and footwear.<sup>[1]</sup> However, the inherent flammability of TPUs necessitates the incorporation of flame retardants to meet stringent safety standards in many of these applications.<sup>[1]</sup>

**Melamine cyanurate** (MCA) has emerged as a highly effective, halogen-free flame retardant for TPUs.<sup>[1]</sup> Its nitrogen-based chemistry offers an environmentally favorable alternative to traditional halogenated flame retardants, which can release toxic and corrosive byproducts during combustion.<sup>[1]</sup> MCA's mode of action involves a combination of gas-phase and condensed-phase mechanisms that effectively suppress fire propagation. This document provides detailed application notes, protocols for experimental evaluation, and data on the use of **melamine cyanurate** in thermoplastic polyurethanes.

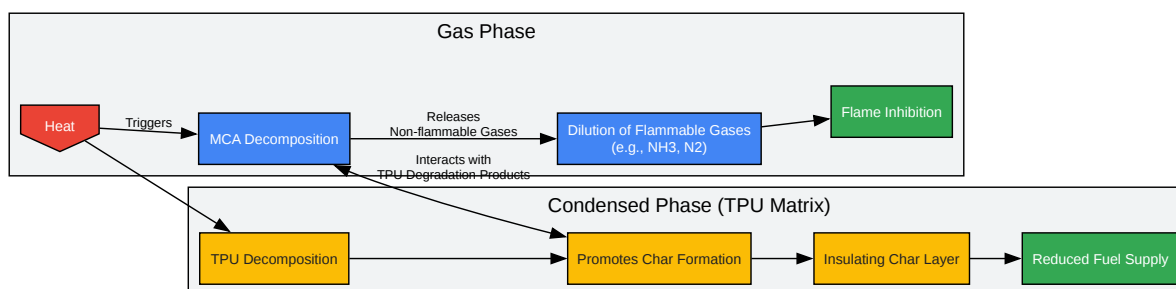
## Flame Retardant Mechanism of Melamine Cyanurate in TPU

**Melamine cyanurate** functions as a flame retardant through a multi-faceted approach upon exposure to high temperatures. Its mechanism is primarily endothermic, absorbing heat and releasing non-combustible gases.[1][2][3]

Key Mechanisms:

- **Endothermic Decomposition:** MCA undergoes endothermic decomposition at temperatures above 300°C, acting as a heat sink and cooling the polymer substrate.[2][4]
- **Gas Phase Inhibition:** Upon decomposition, MCA releases non-flammable gases, primarily nitrogen and ammonia.[2][3][5] These gases dilute the concentration of oxygen and flammable volatiles in the gas phase, thereby inhibiting combustion.[1] The release of water vapor during this process can also contribute to cooling the fire source.[3]
- **Condensed Phase Charring:** **Melamine cyanurate** promotes the formation of a stable, insulating char layer on the surface of the polymer.[2][3] This char layer acts as a physical barrier, limiting the transfer of heat to the underlying material and restricting the diffusion of flammable degradation products to the flame front.

The following diagram illustrates the flame retardant signaling pathway of **melamine cyanurate** in TPU:



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Flame retardant mechanism of **Melamine Cyanurate** in TPU.

## Effects on Thermoplastic Polyurethane Properties

The incorporation of **melamine cyanurate** can influence the mechanical and flammability properties of TPU. The following tables summarize quantitative data from various studies. It is important to note that MCA is often used in conjunction with synergistic agents, such as phosphorus-based flame retardants, to optimize performance.

### Mechanical Properties

Formulation (wt.%)	Tensile Strength (MPa)	Elongation at Break (%)	Reference
Neat TPU	~40	~530	[6]
TPU + 15% (MCA/ADP 1:1)	~40	~530	[6]
TPU + 20% (AHP/MCA)	25.45	588.3	[7]
Neat TPU	-	-	[8]
TPU + MCA@ $\alpha$ -ZrP	43.1% increase vs Neat TPU	-	[8]

ADP: Aluminum Diethylphosphinate, AHP: Aluminum Hypophosphite, MCA@ $\alpha$ -ZrP: **Melamine cyanurate**/ $\alpha$ -ZrP nanosheets

### Flammability Properties

Formulation (wt.%)	Limiting Oxygen Index (LOI, %)	UL-94 Rating	Reference
Neat TPU	22.3	No Rating	[6]
TPU + 15% (MCA/ADP 1:1)	27.4	V-0	[6]
TPU + 30% (8% MPP, 12% MC, 10% AlPi)	-	V-0	[9]
Neat TPU	20.0	No Rating	[8]
TPU + MCA@ $\alpha$ -ZrP	25.5	V-1	[8]
TPU + 20% (AHP/MCA)	30.5	V-0	[7]

ADP: Aluminum Diethylphosphinate, MPP: Melamine Polyphosphate, AlPi: Aluminum Phosphinate, AHP: Aluminum Hypophosphite, MCA@ $\alpha$ -ZrP: **Melamine cyanurate**/ $\alpha$ -ZrP nanosheets

## Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the properties of TPU/MCA composites.

### Preparation of TPU/Melamine Cyanurate Composites by Melt Blending

This protocol describes a general procedure for the preparation of TPU composites using a twin-screw extruder.

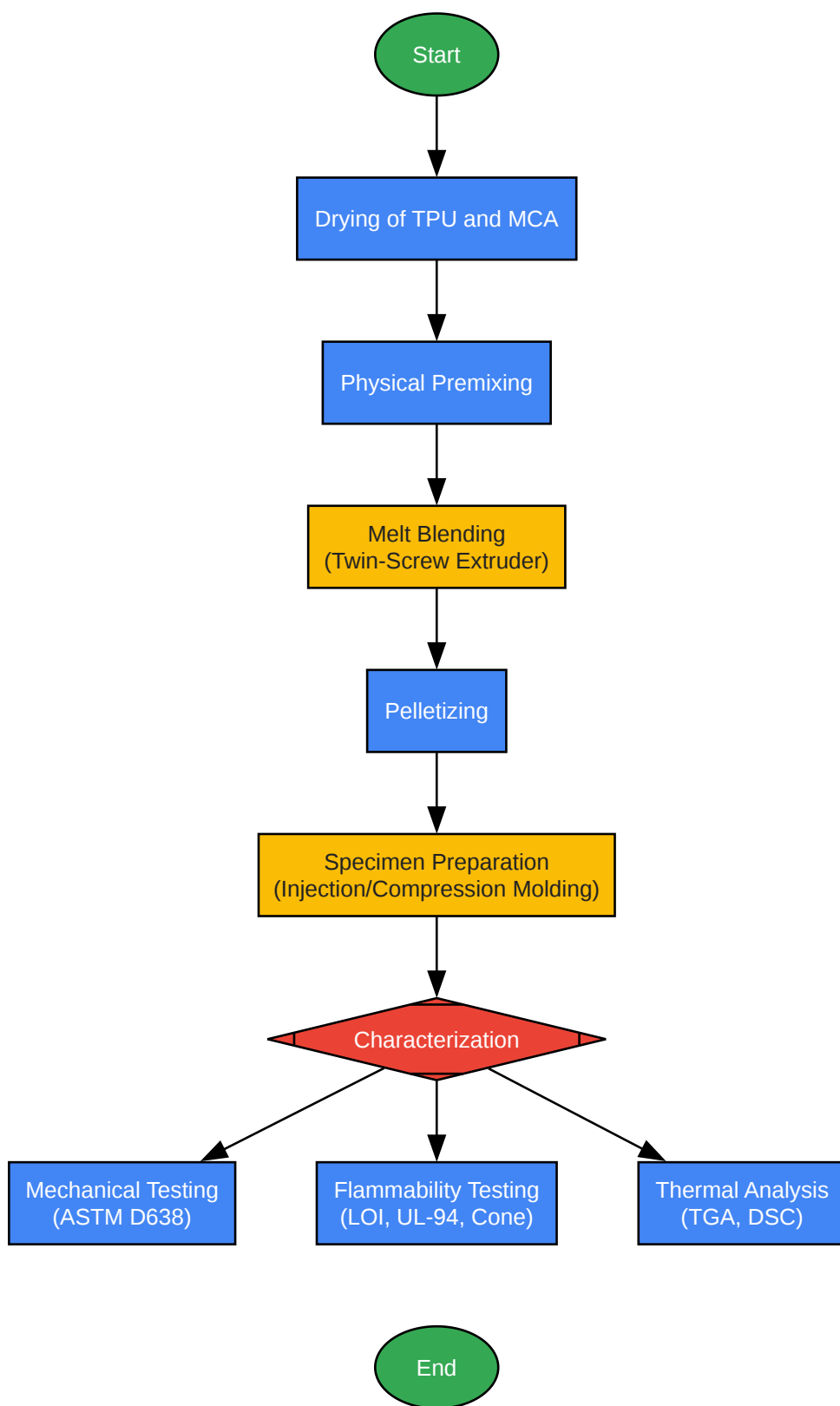
Materials and Equipment:

- Thermoplastic Polyurethane (TPU) pellets
- **Melamine Cyanurate (MCA)** powder

- Twin-screw extruder
- Pelletizer
- Drying oven
- Injection molding machine or compression press

Procedure:

- Drying: Dry the TPU pellets and MCA powder in a vacuum oven at 80-100°C for at least 4 hours to remove any residual moisture.
- Premixing: Physically pre-mix the dried TPU pellets and MCA powder at the desired weight ratio.
- Melt Compounding:
  - Set the temperature profile of the twin-screw extruder. A typical profile for TPU is in the range of 180-220°C from the hopper to the die.
  - Feed the premixed material into the extruder at a constant rate.
  - The screw speed should be optimized to ensure good dispersion of the MCA within the TPU matrix.
- Pelletizing: The extruded strand is cooled in a water bath and then cut into pellets using a pelletizer.
- Drying: Dry the compounded pellets in an oven at 80-100°C for 4 hours.
- Specimen Preparation: Prepare test specimens for mechanical and flammability testing by injection molding or compression molding the dried pellets according to the relevant ASTM or ISO standards.



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Experimental workflow for evaluating TPU/MCA composites.

## Mechanical Testing: Tensile Properties (ASTM D638)

This protocol outlines the determination of tensile strength and elongation at break.[\[2\]](#)[\[5\]](#)[\[7\]](#)[\[10\]](#)[\[11\]](#)

Equipment:

- Universal Testing Machine (UTM) with appropriate load cell
- Extensometer (optional, for modulus measurements)
- Dumbbell-shaped test specimens (Type I is common) prepared as per ASTM D638 specifications.[\[10\]](#)

Procedure:

- Conditioning: Condition the test specimens at  $23 \pm 2^{\circ}\text{C}$  and  $50 \pm 5\%$  relative humidity for at least 40 hours prior to testing.
- Measurement: Measure the width and thickness of the gauge section of each specimen.
- Testing:
  - Mount the specimen in the grips of the UTM.
  - Set the crosshead speed (e.g., 50 or 500 mm/min, depending on the material's rigidity).
  - Start the test and record the load and elongation until the specimen fractures.
- Calculations:
  - Tensile Strength: The maximum tensile stress sustained by the specimen during the test.
  - Elongation at Break: The percentage increase in the original gauge length at the point of fracture.

## Flammability Testing: Limiting Oxygen Index (LOI) (ASTM D2863)

This test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Equipment:

- LOI apparatus (glass chimney, specimen holder, gas flow meters)
- Ignition source (e.g., propane torch)
- Rectangular bar specimens (e.g., 80-150 mm long, 10 mm wide, 4 mm thick).[\[12\]](#)

Procedure:

- Specimen Mounting: Place the specimen vertically in the holder inside the glass chimney.
- Gas Flow: Introduce a mixture of oxygen and nitrogen into the chimney at a specified flow rate. Start with an oxygen concentration expected to support combustion.
- Ignition: Ignite the top of the specimen with the flame source and remove the source.
- Observation: Observe the burning behavior. The criterion for "burning" is typically defined as the flame propagating a certain distance down the specimen or burning for a specific duration.
- Oxygen Concentration Adjustment:
  - If the specimen burns, decrease the oxygen concentration.
  - If the specimen extinguishes, increase the oxygen concentration.
- Determination of LOI: The LOI is the minimum oxygen concentration, expressed as a volume percentage, at which the material just supports combustion under the test conditions.

## Flammability Testing: UL 94 Vertical Burn Test

This test classifies materials based on their burning characteristics in a vertical orientation.[\[6\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Equipment:



- UL 94 test chamber
- Specimen holder
- Burner (Tirrill or Bunsen)
- Timing device
- Surgical cotton

Procedure:

- Specimen Mounting: Clamp a rectangular bar specimen (typically 125 x 13 mm) vertically.
- Flame Application:
  - Place a layer of dry surgical cotton below the specimen.
  - Apply a calibrated blue flame to the bottom edge of the specimen for 10 seconds.
  - Remove the flame and record the afterflame time (t1).
- Second Flame Application:
  - Immediately after the flame extinguishes, re-apply the flame for another 10 seconds.
  - Remove the flame and record the second afterflame time (t2) and the afterglow time (t3).
- Observations: Note if any flaming drips ignite the cotton below.
- Classification: Classify the material as V-0, V-1, or V-2 based on the afterflame times, afterglow time, and whether flaming drips ignite the cotton, according to the criteria in the UL 94 standard.

UL 94 Vertical Rating Criteria:

Criteria	V-0	V-1	V-2
Afterflame time for each individual specimen (t1 or t2)	≤ 10 s	≤ 30 s	≤ 30 s
Total afterflame time for any set of 5 specimens (t1 + t2)	≤ 50 s	≤ 250 s	≤ 250 s
Afterflame plus afterglow time for each individual specimen after the second flame application (t2 + t3)	≤ 30 s	≤ 60 s	≤ 60 s
Dripping of flaming particles that ignite cotton	No	No	Yes
Burn-through to the holding clamp	No	No	No

## Cone Calorimetry (ASTM E1354)

This test measures the heat release rate and other combustion properties of materials under controlled radiant heating.[\[9\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

Equipment:

- Cone calorimeter
- Square specimens (typically 100 x 100 mm)

Procedure:

- Specimen Preparation: Wrap the specimen in aluminum foil, leaving the top surface exposed, and place it in the specimen holder.

- Irradiation: Expose the specimen to a specified heat flux (e.g., 35 or 50 kW/m<sup>2</sup>) from the conical heater.
- Ignition: A spark igniter is used to ignite the pyrolysis gases. The time to ignition is recorded.
- Data Collection: During combustion, continuously measure:
  - Oxygen concentration in the exhaust gas to calculate the Heat Release Rate (HRR).
  - Mass of the specimen to determine the Mass Loss Rate (MLR).
  - Smoke obscuration in the exhaust duct.
- Key Parameters:
  - Time to Ignition (TTI): A measure of ignitability.
  - Peak Heat Release Rate (pHRR): The maximum heat release rate, indicating the fire intensity.
  - Total Heat Release (THR): The total amount of heat generated during combustion.
  - Effective Heat of Combustion (EHC): The heat released per unit mass of the material.
  - Smoke Production Rate (SPR): The rate at which smoke is generated.

## Conclusion

**Melamine cyanurate** is a valuable halogen-free flame retardant for thermoplastic polyurethanes, capable of significantly improving their fire safety performance. Its effectiveness is often enhanced through synergistic combinations with other flame retardants. The protocols outlined in this document provide a framework for the systematic evaluation of the mechanical and flammability properties of TPU/MCA composites, enabling researchers and developers to formulate materials that meet the demanding safety and performance requirements of various applications.

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